

An In-depth Technical Guide to 6-Fluoro-4-methylpyridin-2-amine

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Compound of Interest

Compound Name: 6-Fluoro-4-methylpyridin-2-amine

CAS No.: 1393557-04-4

Cat. No.: B1445205

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For Researchers, Scientists, and Drug Development Professionals

Introduction

6-Fluoro-4-methylpyridin-2-amine is a substituted aminopyridine that holds significant interest for medicinal chemistry and drug discovery. Its structure, which combines a pyridine scaffold with a reactive amino group, a methyl substituent, and a fluorine atom, makes it a versatile building block for the synthesis of more complex molecules. The strategic placement of the fluorine atom can significantly influence the pharmacokinetic and pharmacodynamic properties of a parent molecule, including metabolic stability, binding affinity, and bioavailability. This guide provides a comprehensive overview of the molecular structure, properties, and potential applications of **6-Fluoro-4-methylpyridin-2-amine**, with a focus on its relevance to researchers in the pharmaceutical sciences.

Molecular Structure and Properties

The fundamental characteristics of **6-Fluoro-4-methylpyridin-2-amine** are summarized in the table below.

Property	Value	Source
Chemical Formula	C ₆ H ₇ FN ₂	[1]
Molecular Weight	126.13 g/mol	[1]
CAS Number	1393557-04-4	[1]
SMILES	CC1=CC(=NC(=C1)F)N	[1]

The structure of **6-Fluoro-4-methylpyridin-2-amine** is based on a central pyridine ring. A primary amine group is located at position 2, a methyl group at position 4, and a fluorine atom at position 6. This arrangement of substituents influences the electron distribution within the aromatic ring and the overall chemical reactivity of the molecule.

A 2D representation of the molecular structure.

Spectroscopic Characterization (Predicted)

While specific experimental spectra for **6-Fluoro-4-methylpyridin-2-amine** are not readily available in the public domain, its spectroscopic features can be predicted based on the analysis of its functional groups and comparison with similar structures.

¹H NMR Spectroscopy

The proton NMR spectrum is expected to show distinct signals for the aromatic protons, the amine protons, and the methyl protons. The chemical shifts and coupling patterns will be influenced by the electron-donating amino group and the electron-withdrawing fluorine atom. The two aromatic protons will likely appear as singlets or narrow doublets due to the substitution pattern. The methyl protons will appear as a singlet, and the amine protons as a broad singlet.

¹³C NMR Spectroscopy

The carbon NMR spectrum will display six distinct signals corresponding to the six carbon atoms in the molecule. The carbon atoms attached to the fluorine and nitrogen atoms will show characteristic chemical shifts and coupling constants (J-coupling) with the respective heteroatoms.

Infrared (IR) Spectroscopy

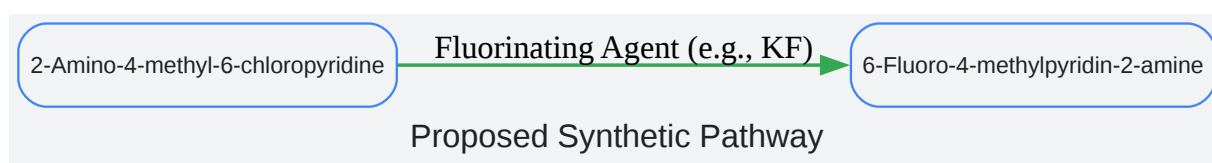
The IR spectrum of **6-Fluoro-4-methylpyridin-2-amine** is predicted to exhibit characteristic absorption bands for the N-H stretching of the primary amine (two bands in the region of 3300-3500 cm^{-1}), C-H stretching of the aromatic ring and the methyl group, and C=C and C=N stretching vibrations of the pyridine ring.[2] A C-F stretching vibration is also expected.

Mass Spectrometry

The mass spectrum will show a molecular ion peak (M^+) corresponding to the molecular weight of the compound (126.13 g/mol). The fragmentation pattern will be influenced by the stability of the pyridine ring and the nature of the substituents.

Synthesis

A plausible synthetic route to **6-Fluoro-4-methylpyridin-2-amine** can be conceptualized based on established methods for the synthesis of fluorinated pyridines. One potential approach involves the fluorination of a suitable precursor, such as a chlorinated or brominated aminopyridine.



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A potential synthetic route to the target molecule.

A detailed experimental protocol would require optimization of reaction conditions, including the choice of fluorinating agent, solvent, temperature, and reaction time. A general procedure could involve heating 2-amino-6-chloro-4-methylpyridine with a source of fluoride, such as potassium fluoride, in a high-boiling aprotic polar solvent. Purification would likely be achieved through chromatographic techniques.

Applications in Research and Drug Development

Substituted aminopyridines are privileged scaffolds in medicinal chemistry, appearing in numerous approved drugs and clinical candidates. The introduction of a fluorine atom can enhance a molecule's therapeutic potential. While specific biological activities for **6-Fluoro-4-methylpyridin-2-amine** are not extensively documented, its structural motifs suggest several areas of potential application.

- **As a Synthetic Intermediate:** This compound is primarily valuable as a building block for the synthesis of more complex molecules. The amino group can be readily functionalized to introduce a wide range of substituents, enabling the exploration of structure-activity relationships in drug discovery programs.
- **Inhibitors of Nitric Oxide Synthase (iNOS):** Closely related 6-substituted 2-amino-4-methylpyridine analogues have been investigated as inhibitors of inducible nitric oxide synthase (iNOS), an enzyme implicated in inflammatory processes.[3] The fluorine atom in **6-fluoro-4-methylpyridin-2-amine** could modulate the potency and selectivity of such inhibitors.

Safety and Handling

Specific safety and toxicity data for **6-Fluoro-4-methylpyridin-2-amine** are not available. However, based on the data for structurally similar aminopyridines, caution should be exercised when handling this compound. Related compounds are known to be toxic if swallowed or in contact with skin, and can cause skin and eye irritation.[4] It is recommended to handle this compound in a well-ventilated fume hood, wearing appropriate personal protective equipment, including gloves, safety glasses, and a lab coat. For detailed safety information, it is advisable to consult the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

6-Fluoro-4-methylpyridin-2-amine is a fluorinated aminopyridine with significant potential as a building block in medicinal chemistry. Its unique combination of functional groups makes it an attractive starting material for the synthesis of novel compounds with potential therapeutic applications. Further research into the synthesis, characterization, and biological evaluation of this compound and its derivatives is warranted to fully explore its utility in drug discovery and development.

References

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